

Mahmoodin: A Technical Guide to its Classification, Isolation, and Biological Activity

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Compound of Interest

Compound Name: Mahmoodin

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Abstract

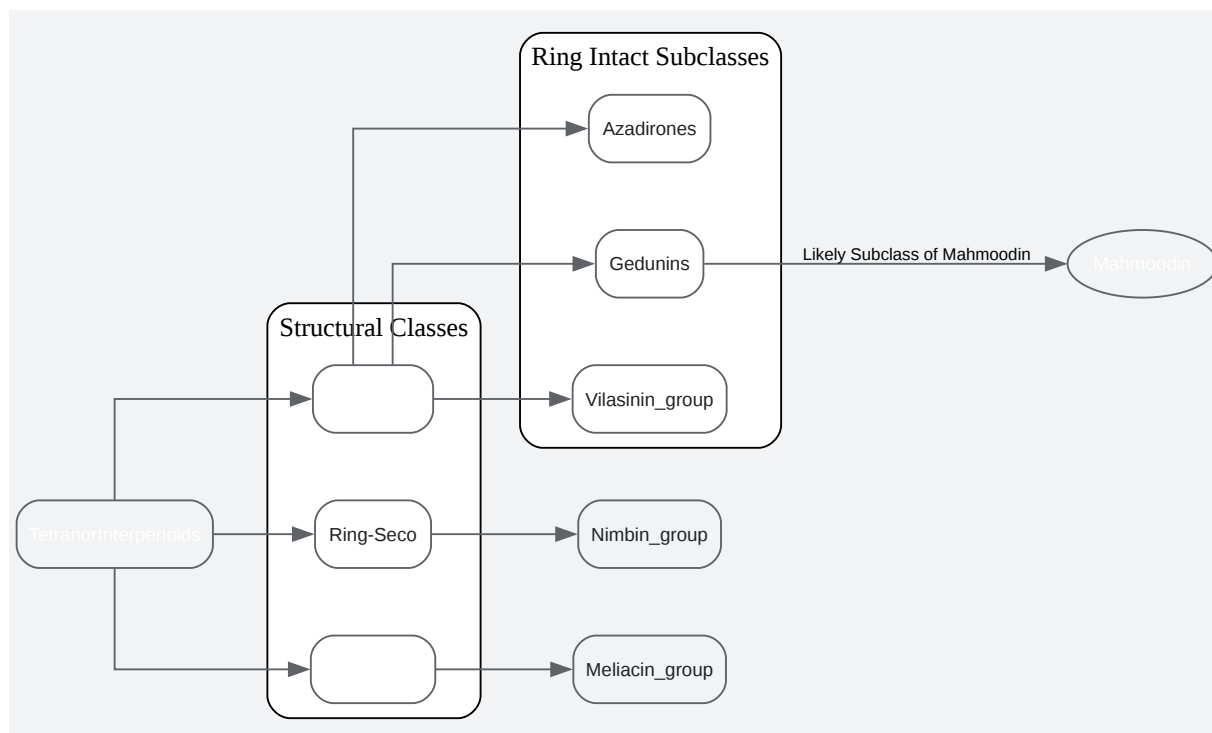
Mahmoodin, a tetranortriterpenoid isolated from the oil of the neem tree (*Azadirachta indica*), has demonstrated significant biological activity, particularly as an antibacterial agent. This technical guide provides a comprehensive overview of **Mahmoodin**, including its classification within the complex family of tetranortriterpenoids, a detailed methodology for its isolation and characterization, and a summary of its known biological properties. Due to the limited availability of specific quantitative data and mechanistic studies on **Mahmoodin**, this guide also incorporates broader information on related tetranortriterpenoids to provide a contextual framework for future research and drug development efforts.

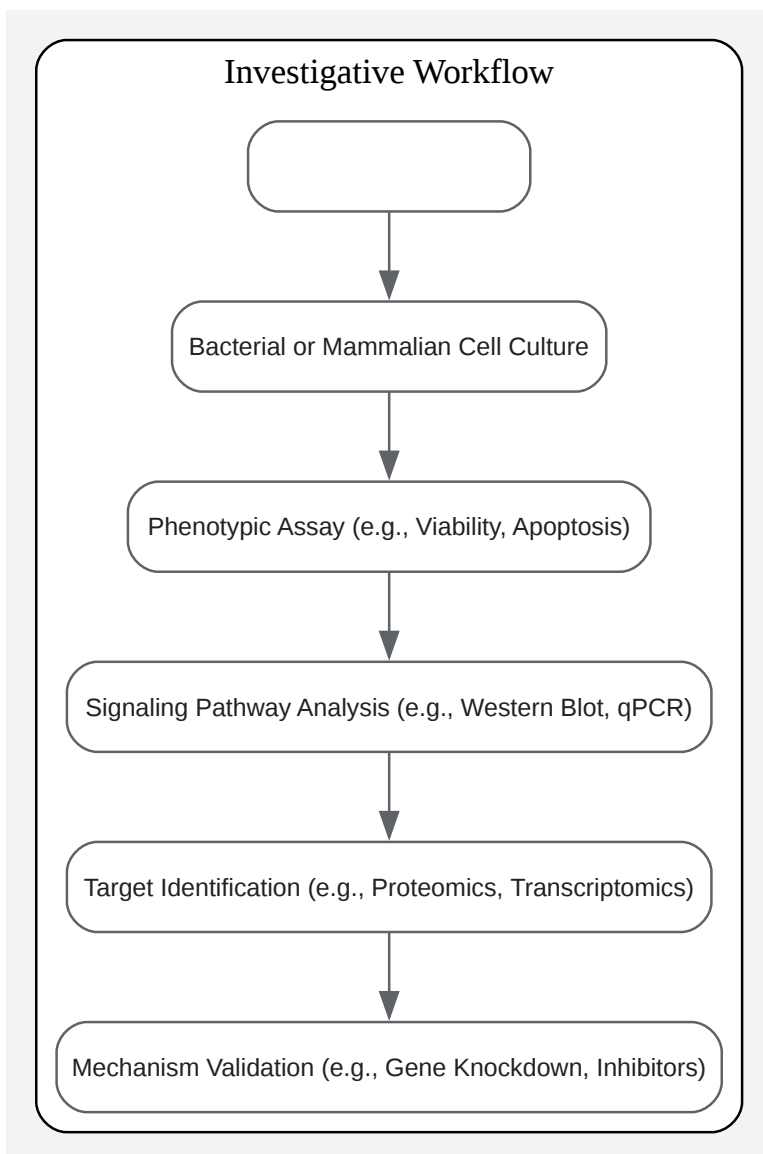
Classification of Mahmoodin

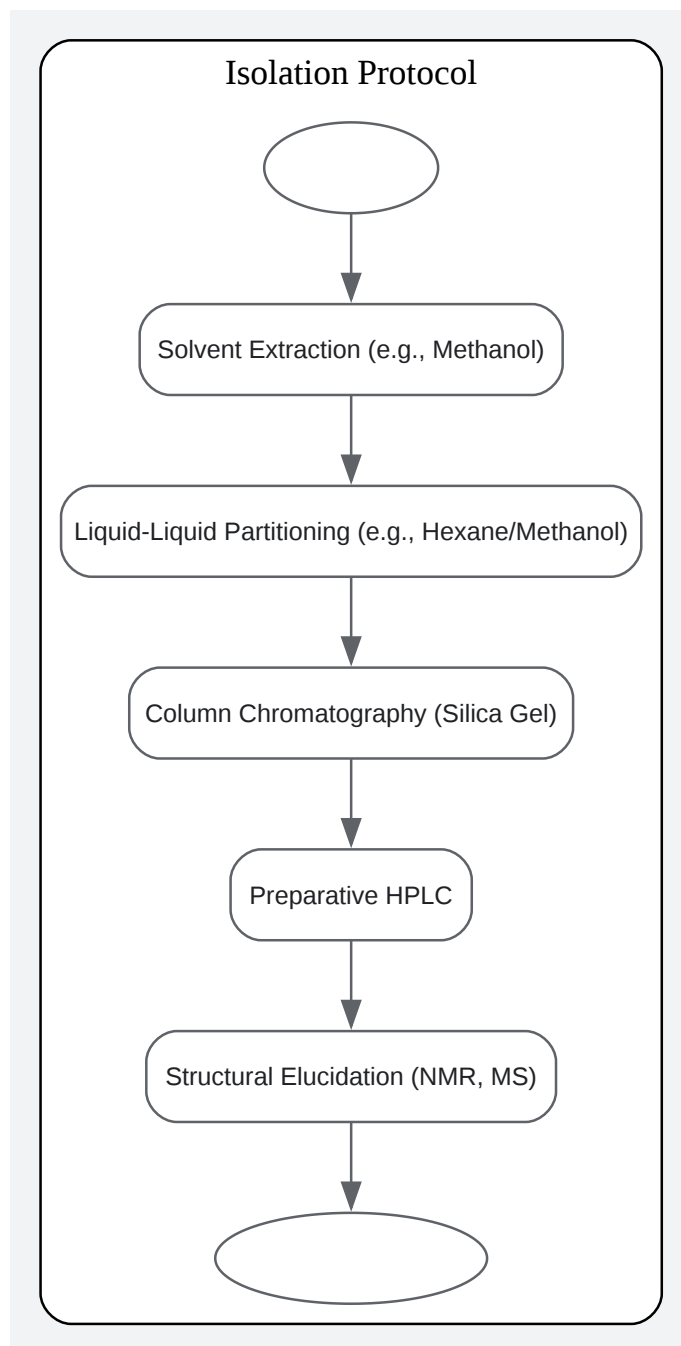
Mahmoodin is classified as a tetranortriterpenoid, a diverse group of modified triterpenes characterized by the loss of four terminal carbon atoms from the side chain of a triterpenoid precursor. These compounds are abundant in the Meliaceae family, to which *Azadirachta indica* belongs.

While a definitive, universally accepted classification system for all tetranortriterpenoids is still evolving, a common approach categorizes them based on the structural modifications of their core skeleton. Based on its known structure, **Mahmoodin** can be broadly categorized as a ring-intact limonoid.

A more detailed, structure-based classification of tetranortriterpenoids is presented below:







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